

Proper Disposal Procedures: 2-Bromo-N-butylacetamide[1]

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Compound of Interest

Compound Name: 2-BROMO-N-BUTYLACETAMIDE

CAS No.: 67056-04-6

Cat. No.: B1310522

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Executive Summary: Immediate Directives

Do NOT dispose of **2-Bromo-N-butylacetamide** down the drain. Do NOT mix with non-halogenated solvents (e.g., acetone, methanol) unless necessary for cleaning, as this reclassifies the entire bulk waste into a more expensive disposal tier.

- Primary Hazard: Strong Alkylating Agent / Corrosive (Skin Corr. 1B).
- Waste Stream: Halogenated Organic Waste.
- Disposal Method: High-temperature incineration with acid gas scrubbing.
- Spill Neutralization: Chemical deactivation via nucleophilic substitution (Sodium Thiosulfate).

Chemical Intelligence & Hazard Profile

To handle this compound safely, one must understand its reactivity. **2-Bromo-N-butylacetamide** contains an

-haloacetamide moiety.

- **The Mechanism of Toxicity:** The carbon adjacent to the carbonyl group is highly electrophilic due to the electron-withdrawing nature of the bromine and the amide oxygen. It readily undergoes

reactions with biological nucleophiles (DNA, proteins), causing cellular damage.

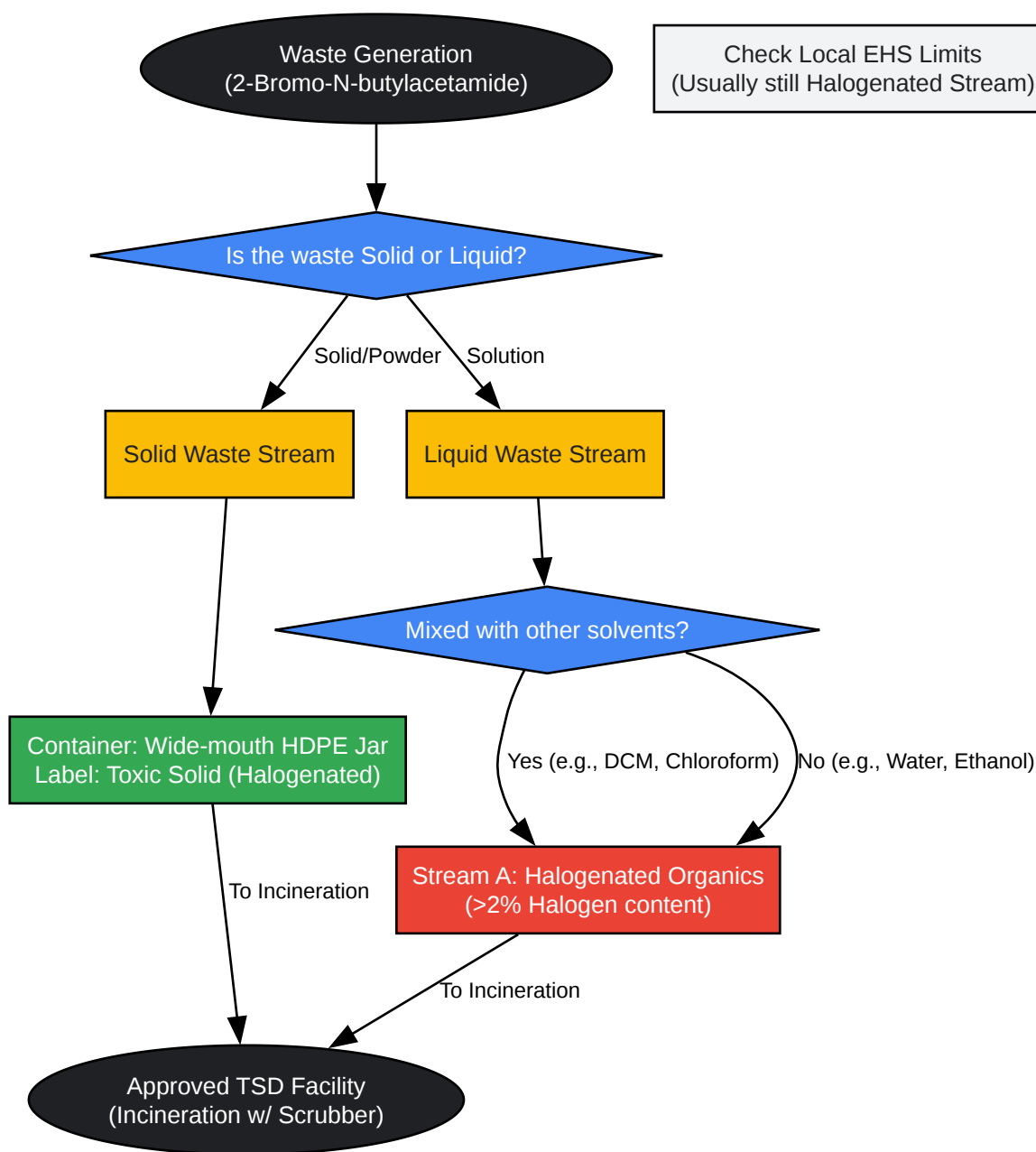
- **Why Segregation Matters:** The presence of the Bromine atom (Br) necessitates disposal in a Halogenated waste stream. If incinerated in a standard kiln, it generates Hydrogen Bromide (HBr) gas, which is corrosive to facility infrastructure. It must be sent to facilities equipped with scrubbers.

Property	Data	Implication for Disposal
Signal Word	DANGER	High vigilance required. [1]
Hazard Codes	H301 (Toxic), H314 (Corrosive)	Double-containment for transport.
Reactivity	Electrophile (Alkylating)	Neutralize with Thiosulfate (Nucleophile).
Flash Point	>110°C (Typical for class)	Combustible, but not Flammable Class 1.

Waste Segregation & Accumulation Protocol

A. The Decision Matrix

Follow this logic to determine the correct waste stream for your specific mixture.



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Figure 1: Decision matrix for segregating **2-Bromo-N-butylacetamide** waste streams.

B. Container Specifications

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass. Avoid metal containers due to potential corrosion from hydrolysis-derived HBr.
- Headspace: Leave at least 10% headspace to allow for thermal expansion.

- Labeling:
 - Must read: "HAZARDOUS WASTE - Halogenated Organic".
 - List constituents: "**2-Bromo-N-butylacetamide** [Conc.%], Solvent Name [Conc.%]".
 - Hazard Checkbox: Check "Toxic" and "Corrosive".

Emergency Spill Response & Deactivation

In the event of a spill outside of a fume hood, immediate deactivation is safer than attempting to absorb the active alkylating agent directly.

The Chemistry of Deactivation: We utilize Sodium Thiosulfate (

). The thiosulfate ion (

) is a strong nucleophile that attacks the alpha-carbon, displacing the bromine atom. This converts the toxic alkylating agent into a non-toxic salt derivative.

Deactivation Solution Recipe:

- Solution A: 10% w/v Sodium Thiosulfate in water.
- Solution B: 5% w/v Sodium Bicarbonate (to neutralize HBr byproducts).
- Mix 1:1 prior to use.

Step-by-Step Deactivation Protocol:

- Isolate: Evacuate the immediate area. Don PPE (Nitrile gloves x2, Goggles, Lab Coat).
- Contain: Surround the spill with absorbent pads to prevent spreading.
- Neutralize:
 - Gently pour the Thiosulfate/Bicarbonate mixture over the spill.
 - Ratio: Use at least 20mL of solution per gram of estimated spill.
 - Wait: Allow to react for 30 minutes. The solution may turn slightly cloudy.

- Verify: Check pH. If acidic, add more bicarbonate.
- Cleanup: Absorb the deactivated slurry with vermiculite or spill pads.
- Disposal: Place used absorbents into the Halogenated Solid Waste container. Even though deactivated, we treat it as hazardous waste to ensure regulatory compliance.



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Figure 2: Operational workflow for chemical spill response.[2]

Regulatory Compliance (US/EU Context)

- RCRA (USA): This compound is not typically a "P-listed" or "U-listed" waste by specific name, but it falls under Characteristic Waste due to toxicity and corrosivity. It must be coded as D002 (Corrosive) if pH testing warrants, but generally handled as non-specific halogenated waste.
- Inventory Management: To minimize disposal costs, purchase only what is needed. "Just-in-time" inventory prevents the accumulation of unstable haloacetamides.

References

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